

Personal protective equipment for handling Acid Red 289

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Compound of Interest

Compound Name: Acid Red 289

Cat. No.: B577069

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Essential Safety and Handling Guide for Acid Red 289

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **Acid Red 289** (CAS No. 12220-28-9). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk to personnel and the environment. While **Acid Red 289** is generally not classified as a hazardous substance, it is an azo dye, and prudent laboratory practices are necessary to mitigate any potential risks.

Immediate Safety and Logistical Information

Acid Red 289 is a dark red to brown powder soluble in water.[1] Although it is not classified as a hazardous mixture under Regulation (EC) No 1272/2008, it is recommended to avoid contact with skin, eyes, and clothing.[2] Some azo dyes have the potential to break down into aromatic amines, which may be harmful.[3][4][5] Therefore, treating this compound with a high degree of care is a sound precautionary measure.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Acid Red 289** in its powdered form or in solution:

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles conforming to ANSI Z87.1 standards.	Protects eyes from dust particles and splashes of the dye solution.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Change gloves immediately if they become contaminated.
Protective Clothing	Standard laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation. A NIOSH-approved respirator may be necessary for large spills or when generating dust.	Minimizes the potential for inhalation of airborne powder.

Operational Plans

Handling and Weighing Protocol

Due to the fine, easily aerosolized nature of powdered dyes, specific handling procedures must be followed to minimize dust generation and exposure.

Experimental Protocol: Weighing **Acid Red 289** Powder

- Preparation: Ensure a designated weighing area, such as a chemical fume hood or a ventilated balance enclosure, is clean and free of drafts. Cover the work surface with disposable bench paper.
- PPE: Don all required PPE as specified in the table above.
- Weighing:
 - Use an analytical balance within a chemical fume hood or a ventilated enclosure.

- Carefully open the container with the **Acid Red 289** powder.
- Use a spatula to transfer the desired amount of powder to a weighing vessel.
- Minimize the creation of dust by handling the powder gently and avoiding rapid movements.
- Close the container tightly after use.
- Cleaning: Clean any spills on the balance and surrounding surfaces immediately with a damp cloth. Dispose of the cloth and any contaminated bench paper as chemical waste.
- Post-Handling: Wash hands and face thoroughly after handling.[\[2\]](#)

Disposal Plans

All waste containing **Acid Red 289**, including contaminated PPE, weighing paper, and excess solutions, must be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect dry waste in a designated, sealed container labeled "Chemical Waste."
- Liquid Waste: Collect aqueous solutions in a clearly labeled, sealed container for chemical waste. Do not pour solutions down the drain.[\[6\]](#)
- Disposal: Entrust the disposal of all **Acid Red 289** waste to a licensed waste disposal company.[\[2\]](#)

Emergency Procedures

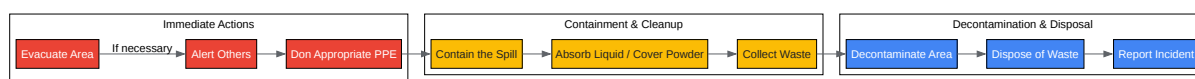
In the event of exposure or a spill, immediate action is crucial.

Exposure Response

- Inhalation: Move the exposed individual to fresh air. If they feel unwell, seek medical advice.[\[2\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area well with water. If skin irritation occurs, seek medical advice.[\[2\]](#)

- Eye Contact: Rinse eyes cautiously with plenty of water for several minutes. If wearing contact lenses, remove them if it is easy to do so. Continue rinsing. If eye irritation persists, seek medical attention.[2]
- Ingestion: Rinse the mouth with water. Seek medical advice.[2]

Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

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References

- 1. pylamdyes.com [pylamdyes.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. hqts.com [hqts.com]
- 4. blog.qima.com [blog.qima.com]
- 5. compliancegate.com [compliancegate.com]
- 6. kochcolor.com [kochcolor.com]
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